

Essential Safety and Logistical Information for Handling Fluorene-13C6

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Compound of Interest

Compound Name: Fluorene-13C6

Cat. No.: B564581

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For researchers, scientists, and drug development professionals, the proper handling of isotopically labeled compounds like **Fluorene-13C6** is paramount for ensuring laboratory safety and experimental integrity. This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to build deep trust and provide value beyond the product itself.

Quantitative Safety Data Summary

The following table summarizes the key quantitative data for **Fluorene-13C6**, primarily based on its solution in nonane as detailed in the Safety Data Sheet (SDS).

Parameter	Value	Reference
Chemical Formula	C ₇ *C ₆ H ₁₀	[1]
Molecular Weight	172.17	[1]
Labeled CAS Number	1189497-69-5	[1]
Unlabeled CAS Number	86-73-7	[1]
GHS Hazard Classifications	Flammable liquids Category 3, Acute toxicity (inhalation) Category 4, Skin corrosion/irritation Category 2, Serious eye damage/eye irritation Category 2, Specific target organ toxicity – Single exposure, Category 3, Narcosis, Aspiration hazard Category 1	[2]
Storage Temperature	Room temperature, away from light and moisture	

Experimental Protocols: Safe Handling and Operation

Adherence to the following step-by-step procedures is critical when working with **Fluorene-13C6** to minimize exposure and ensure a safe laboratory environment.

1. Engineering Controls and Personal Protective Equipment (PPE):

- Ventilation: Always handle **Fluorene-13C6** in a well-ventilated area. The use of a chemical fume hood is strongly recommended to minimize inhalation of vapors.
- Personal Protective Equipment (PPE): A comprehensive PPE program is essential.
 - Eye Protection: Wear safety glasses with side-shields or tightly fitting safety goggles. A face shield should be used if there is a splashing hazard.

- Hand Protection: Wear protective gloves. Inspect gloves for pinhole leaks before each use and replace them if necessary.
- Body Protection: Wear a long-sleeved work shirt, long work pants, and a laboratory coat. For larger spills, chemical-resistant clothing may be necessary.
- Respiratory Protection: If ventilation is inadequate, wear a NIOSH-certified respirator with a filter suitable for organic vapors and particulates.

2. Handling Procedures:

- Grounding: Ground and bond containers and receiving equipment to prevent static discharge, as the substance is a flammable liquid and vapor.
- Ignition Sources: Keep away from heat, hot surfaces, sparks, open flames, and other ignition sources. Use only non-sparking tools.
- Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the work area. Contaminated clothing should be removed and washed before reuse.

3. Spill Management:

- Small Spills: For small liquid spills, use a non-combustible absorbent material and shovel it into a designated container for disposal.
- Large Spills: In the event of a large spill, dike the area to contain the spill. Use wet sand or earth to absorb the material for subsequent safe disposal.
- Ventilation: Ensure the spillage area is well-ventilated.
- Reporting: Notify authorities if the product enters sewers or public waters.

Disposal Plan

Proper disposal of **Fluorene-13C6** and its containers is crucial to prevent environmental contamination.

1. Waste Classification:

- **Fluorene-13C6** and any contaminated materials (e.g., absorbent pads, gloves, glassware) must be treated as hazardous waste.

2. Containerization:

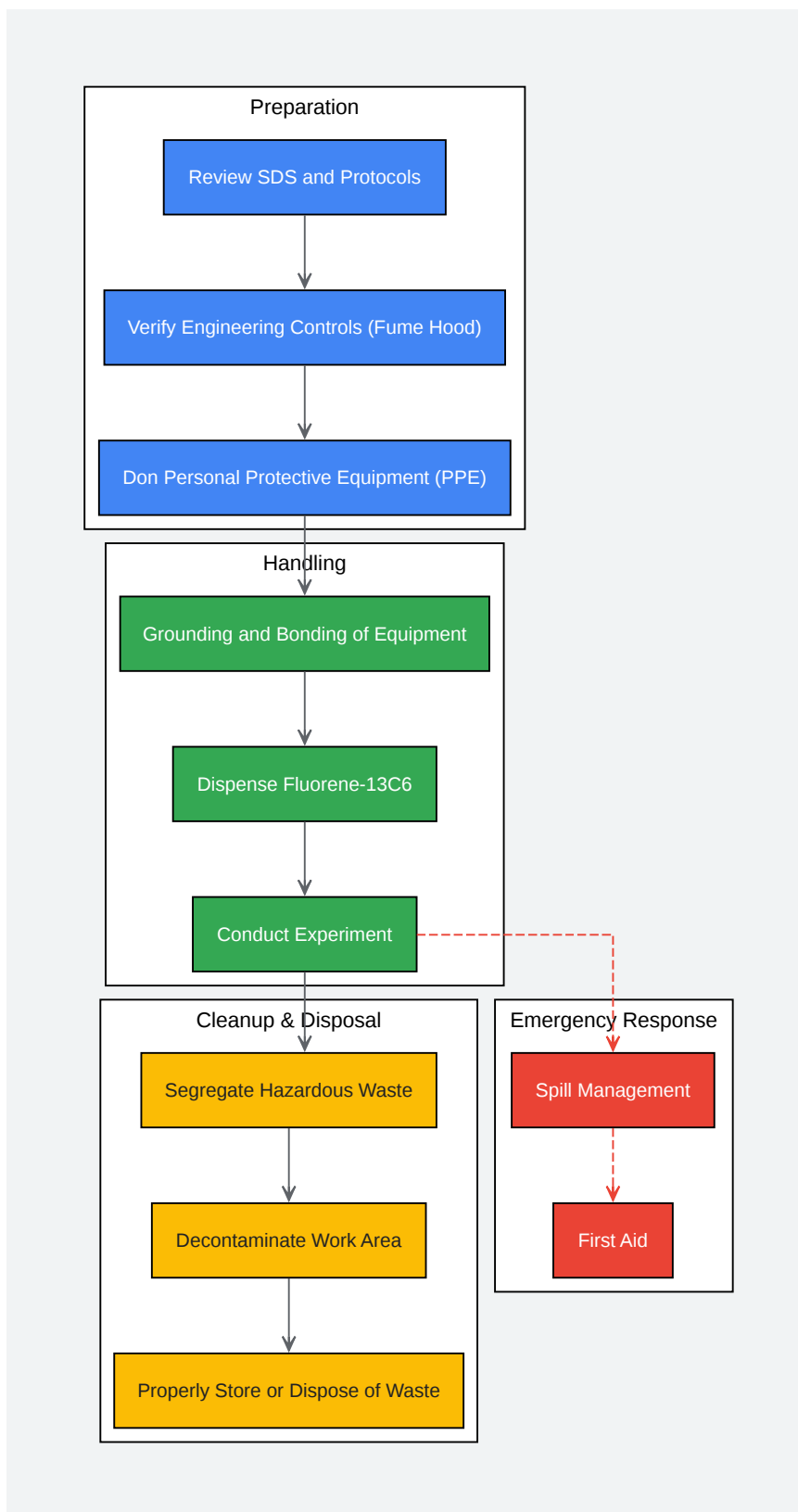
- Collect all waste in a designated, leak-proof, and clearly labeled container. The label should include "Hazardous Waste" and the chemical name.
- Keep the waste container tightly closed when not in use.

3. Disposal Method:

- Dispose of the contents and container at an approved hazardous or special waste collection point, in accordance with local, regional, national, and/or international regulations.
- Contact a licensed professional waste disposal service for guidance and pickup.

Workflow and Logical Relationships

The following diagram illustrates the key steps and logical flow for safely handling **Fluorene-13C6** in a laboratory setting.



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References

- 1. Fluorene ($^{13}\text{C}_6$, 99%) 100 $\mu\text{g/mL}$ in nonane - Cambridge Isotope Laboratories, CLM-3596-1.2 [isotope.com]
- 2. isotope.com [isotope.com]
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